Comprehensive Physical Characterization of 5-Carboxyindole: A Technical Guide for Pharmaceutical Applications

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Compound of Interest

Compound Name:	*Indole-5-carboxylic acid*
CAS No.:	*1670-81-1*
Cat. No.:	*B555147*

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Executive Summary

5-Carboxyindole (**Indole-5-carboxylic acid**) is a critical bicyclic heteroaromatic scaffold used extensively in the synthesis of kinase inhibitors, serotonin receptor ligands, and peptidomimetics. Its utility in drug discovery relies heavily on its physical stability and solubility profile, which dictate its behavior during formulation and synthesis.

This guide moves beyond basic datasheet parameters to provide a mechanistic understanding of the material's physical state. It is designed to empower researchers to validate raw material quality and optimize reaction conditions based on intrinsic physicochemical properties.

Macroscopic and Solid-State Properties[1]

The physical form of 5-Carboxyindole is a direct reflection of its purity and crystalline integrity. Deviations from the standard appearance often indicate oxidation (quinoid formation) or hydration.

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Appearance and Morphology

- Standard State: White to off-white crystalline powder.
- Degradation Indicators: A shift to beige, light orange, or pink indicates photo-oxidation. The indole moiety is electron-rich and susceptible to radical-mediated oxidation at the C3 position, leading to colored impurities even at trace levels (<0.5%).
- Crystalline Form: Typically isolated as a monoclinic or triclinic crystal system, stabilized by intermolecular hydrogen bonding between the carboxylic acid (dimerization) and the indole N-H moiety.

Thermal Properties

The high melting point of 5-Carboxyindole is characteristic of carboxylic acid dimers. A sharp melting range is the primary rapid indicator of purity.

Property	Value / Range	Technical Insight
Melting Point	211 – 214 °C	Broadening (>2°C range) or depression (<209°C) indicates solvent occlusion or organic impurities.
Boiling Point	~387 °C (Predicted)	Decomposition typically occurs before boiling at atmospheric pressure; sublimation may occur under high vacuum.
Density	1.41 g/cm³ (Predicted)	High density relative to simple indoles due to efficient packing of the carboxylate dimer network.

Solution Chemistry and Solubility Profile

Understanding the solubility of 5-Carboxyindole is paramount for reaction design. Its amphoteric nature (acidic -COOH, very weakly acidic N-H) allows for pH-switchable solubility, a

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feature exploitable for purification.

Solubility Matrix

Solvent System	Solubility	Mechanistic Explanation
Water (Neutral)	Insoluble (<0.1 mg/mL)	The hydrophobic indole core dominates the lattice energy; neutral water cannot disrupt the crystal lattice.
Aqueous Base (NaOH/KOH)	Highly Soluble	Deprotonation of the carboxylic acid (pKa ~4.4) forms the carboxylate salt, breaking the lattice.
DMSO / DMF	Soluble (>50 mg/mL)	High dielectric aprotic solvents disrupt H-bonding effectively. Ideal for stock solutions.
Methanol / Ethanol	Moderately Soluble	Protophilic solvents capable of H-bonding; solubility increases significantly with heat.
Dichloromethane	Poorly Soluble	Lack of H-bond accepting/donating capability makes DCM a poor solvent for the free acid.

Acid-Base Characteristics (pKa)

- pKa 1 (COOH): ~4.40. This is the primary handle for extraction. At pH > 5.5, the molecule exists as a mono-anion.
- pKa 2 (Indole N-H): >16. The N-H proton is not acidic in aqueous conditions but can be deprotonated by strong bases (e.g., NaH, LDA) in aprotic solvents for N-alkylation.

Analytical Identification & Fingerprinting

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To validate the physical identity of the powder, the following spectral features must be confirmed.

Infrared Spectroscopy (FT-IR)

- O-H Stretch: Broad band 2500–3300 cm^{-1} (characteristic of carboxylic acid dimers).
- N-H Stretch: Sharp band ~3300–3400 cm^{-1} (indole N-H, often overlapping with OH).
- C=O Stretch: Strong absorption at 1670–1690 cm^{-1}. Note: This is lower than typical esters due to conjugation with the indole ring and H-bonding.

Nuclear Magnetic Resonance (1H-NMR)

- Solvent: DMSO-d6 is required due to solubility.
- Key Signals:
  - ~12.5 ppm (Broad, s): Carboxylic acid proton (exchangeable).
  - ~11.3 ppm (Broad, s): Indole N-H.
  - ~8.3 ppm (s): C4-H (Deshielded by the adjacent carbonyl group).

Experimental Protocols

Protocol A: Purity Verification via Solubility Switch

This protocol utilizes the pH-dependent solubility to detect non-acidic impurities (e.g., decarboxylated indole) and insoluble polymers.

- Dissolution: Weigh 100 mg of 5-Carboxyindole into a vial. Add 2.0 mL of 1M NaOH.
- Observation: Vortex for 30 seconds. The solution should be completely clear and colorless to pale yellow.
  - Turbidity: Indicates neutral organic impurities (e.g., Indole).[1]
  - Dark Color: Indicates significant oxidation products.

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- Reprecipitation: Add 1M HCl dropwise until pH < 3.
- Result: A thick white precipitate should form immediately. This confirms the bulk material is the carboxylic acid.

Protocol B: Recrystallization for High-Purity Applications

Use this when the melting point is <209°C or the color is distinctively orange.

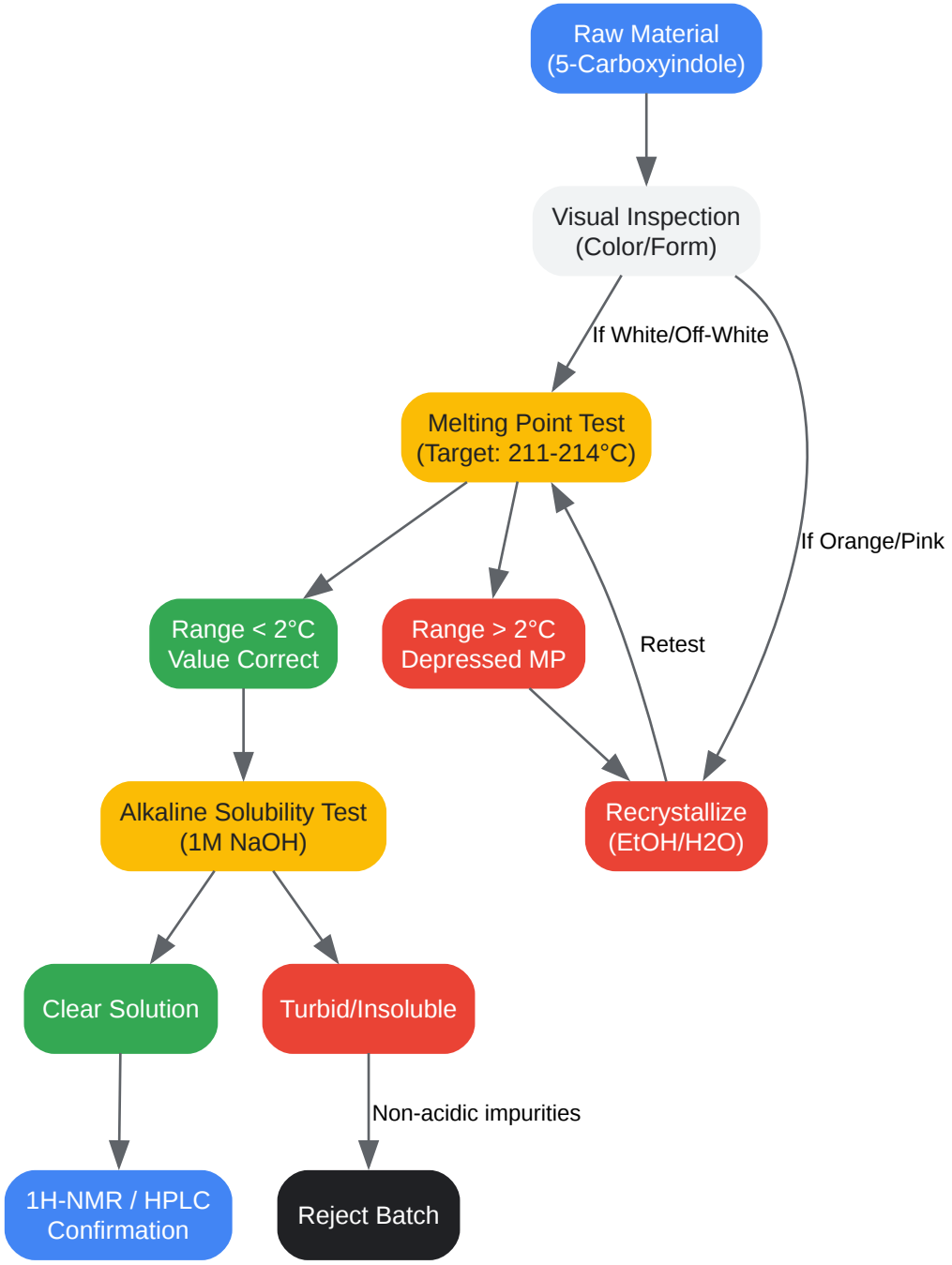
- Solvent Selection: Use Ethanol/Water (80:20).
- Dissolution: Suspend crude material in Ethanol (10 mL/g) and heat to reflux. Add water dropwise until a slight turbidity persists, then add a few drops of ethanol to clear.
- Filtration: Filter hot (if necessary) to remove insoluble polymers.
- Crystallization: Allow to cool slowly to room temperature, then to 4°C. Rapid cooling yields amorphous powder; slow cooling yields needles.
- Drying: Vacuum dry at 50°C for 4 hours.

Visualization of Workflows

Diagram 1: Physical Characterization Logic

This flowchart illustrates the decision-making process for validating the material upon receipt.

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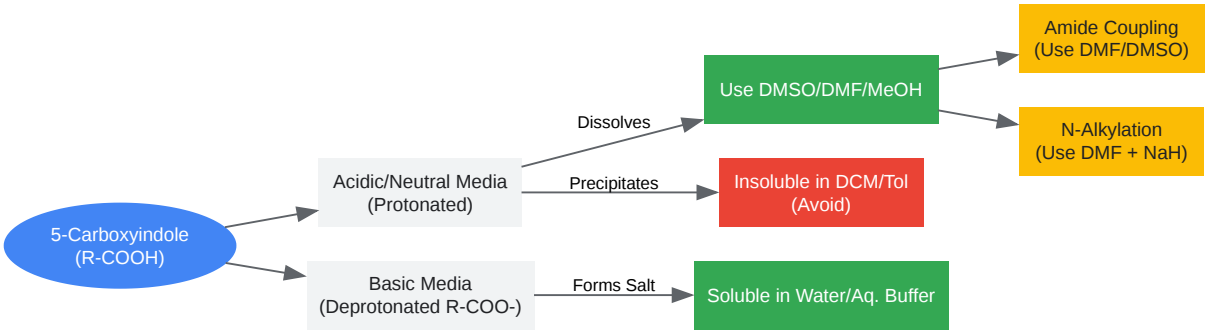
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Caption: Logical workflow for the physical validation of 5-Carboxyindole, prioritizing non-destructive thermal analysis before solubility testing.

Diagram 2: Solubility-Driven Synthesis Decision Tree

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This diagram guides the researcher in selecting the appropriate reaction medium based on the physical state of the molecule.



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Caption: Solvent selection strategy based on the ionization state of 5-Carboxyindole, ensuring homogeneous reaction conditions.

References

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Sources

- 1. Acidity-Basicity Data (pKa Values) in Nonaqueous Solvents: acetonitrile (MeCN), tetrahydrofuran (THF), dimethyl sulfoxide (DMSO) -- pKa database, table -- gas phase acidity and gas phase basicity values -- chiral acid catalysts, organocatalysts [analytical.chem.ut.ee]
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